

Decoding the Certificate of Analysis: A Technical Guide to 4-Hydroxybenzoic acid-d4

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Compound of Interest

Compound Name: 4-Hydroxybenzoic acid-d4

Cat. No.: B565573

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) is a critical document that guarantees the identity, purity, and quality of a chemical substance. When working with isotopically labeled compounds such as **4-Hydroxybenzoic acid-d4**, understanding the nuances of the CoA is paramount for ensuring the accuracy and reliability of experimental results. This in-depth guide provides a detailed explanation of the data and experimental protocols associated with a typical CoA for **4-Hydroxybenzoic acid-d4**.

Compound Identification and Specifications

The initial section of a CoA provides fundamental information about the compound. For **4-Hydroxybenzoic acid-d4**, this includes its chemical name, CAS number, molecular formula, and molecular weight. The "-d4" designation signifies that four hydrogen atoms on the phenyl ring have been replaced with deuterium.

Parameter	Specification
Compound Name	4-Hydroxybenzoic acid-2,3,5,6-d4
CAS Number	152404-47-2
Molecular Formula	C ₇ H ₂ D ₄ O ₃
Molecular Weight	142.15 g/mol

Quantitative Analysis: Purity and Isotopic Enrichment

This section summarizes the key analytical results that quantify the quality of the **4-Hydroxybenzoic acid-d4** batch. These tests confirm the compound's purity and the extent of deuterium incorporation.

Chemical Purity

Chemical purity is typically determined by High-Performance Liquid Chromatography (HPLC) and ensures that the material is free from non-isotopic impurities.

Test	Method	Result
Purity	HPLC	>99.5%
Appearance	Visual	White to off-white solid
Solubility	Visual	Soluble in DMSO and Methanol

Isotopic Purity and Enrichment

For a deuterated standard, the isotopic purity is a critical parameter. It is often determined by a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). It's important to distinguish between isotopic enrichment and species abundance.

Isotopic enrichment refers to the percentage of deuterium at a specific labeled position, while species abundance is the percentage of molecules with a specific isotopic composition.[\[1\]](#)[\[2\]](#)

Test	Method	Result
Isotopic Enrichment	^1H NMR / MS	≥ 98 atom % D
Deuterated Species Distribution	Mass Spectrometry	d ₄ : >95%, d ₃ : <5%, d ₂ : <1%, d ₁ : <0.1%, d ₀ : <0.1%

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of the results presented in the CoA.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method separates **4-Hydroxybenzoic acid-d4** from any potential impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., Phenomenex Kinetex C18, 150 x 4.6 mm, 5 μ m).
[\[2\]](#)[\[3\]](#)
- Mobile Phase: A gradient of Mobile Phase A (0.1% Phosphoric acid in Water) and Mobile Phase B (Acetonitrile).[\[2\]](#)[\[3\]](#)
- Flow Rate: 1.0 mL/min.[\[2\]](#)[\[3\]](#)
- Detection: UV at 254 nm.
- Injection Volume: 10 μ L.
- Procedure: A solution of **4-Hydroxybenzoic acid-d4** is prepared in the mobile phase, injected into the HPLC system, and the peak area of the main component is compared to the total area of all peaks to calculate the purity.

NMR Spectroscopy for Structural Confirmation and Isotopic Enrichment

NMR spectroscopy is a powerful tool for confirming the chemical structure and determining the level of deuteration.

- Instrumentation: A 400 MHz or higher NMR spectrometer.
- ^1H NMR (Proton NMR):
 - Solvent: Deuterated methanol (CD_3OD).

- Procedure: A small amount of the sample is dissolved in the deuterated solvent. The ^1H NMR spectrum is acquired to identify any residual proton signals on the aromatic ring. The integration of these signals relative to a known internal standard or the residual solvent peak allows for the calculation of the isotopic enrichment. For **4-Hydroxybenzoic acid-d₄**, the signals for the aromatic protons (typically around 6.8 and 7.8 ppm) should be significantly diminished.[\[4\]](#)
- ^2H NMR (Deuterium NMR):
 - Solvent: Methanol (CH_3OH).
 - Procedure: The ^2H NMR spectrum is acquired to directly observe the deuterium signals at the labeled positions, confirming the sites of deuteration.[\[4\]](#)

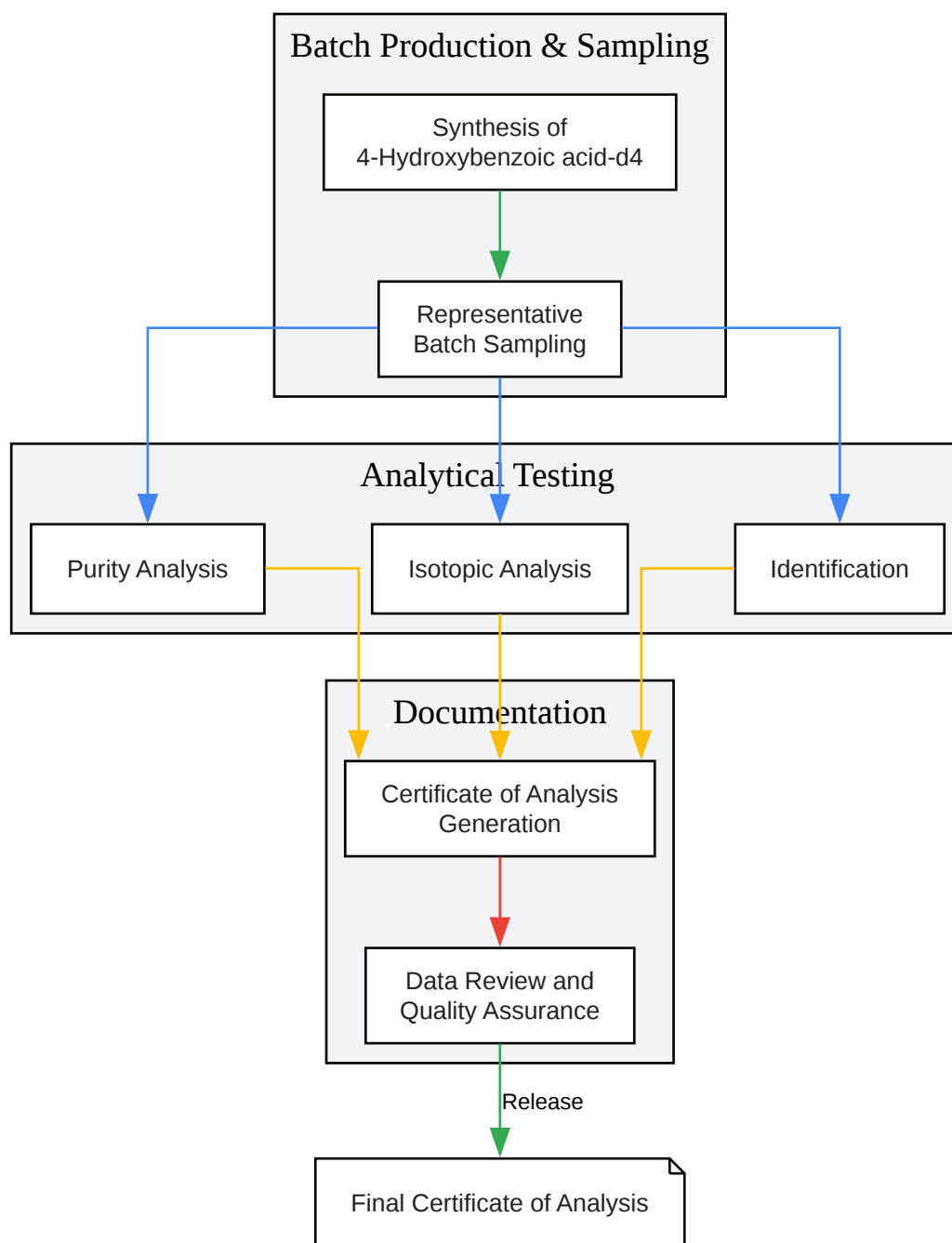
Mass Spectrometry (MS) for Molecular Weight Confirmation and Isotopic Distribution

Mass spectrometry confirms the molecular weight of the deuterated compound and provides a detailed distribution of the different deuterated species (d_0 to d_4).

- Instrumentation: A high-resolution mass spectrometer, typically with an electrospray ionization (ESI) source.[\[5\]](#)
- Ionization Mode: Negative ion mode (ESI-).[\[4\]](#)
- Procedure: A dilute solution of the sample is infused into the mass spectrometer. The resulting mass spectrum will show a cluster of peaks corresponding to the different deuterated species. The relative intensities of these peaks are used to determine the percentage of each species (d_0 , d_1 , d_2 , d_3 , d_4).[\[4\]](#)[\[5\]](#)

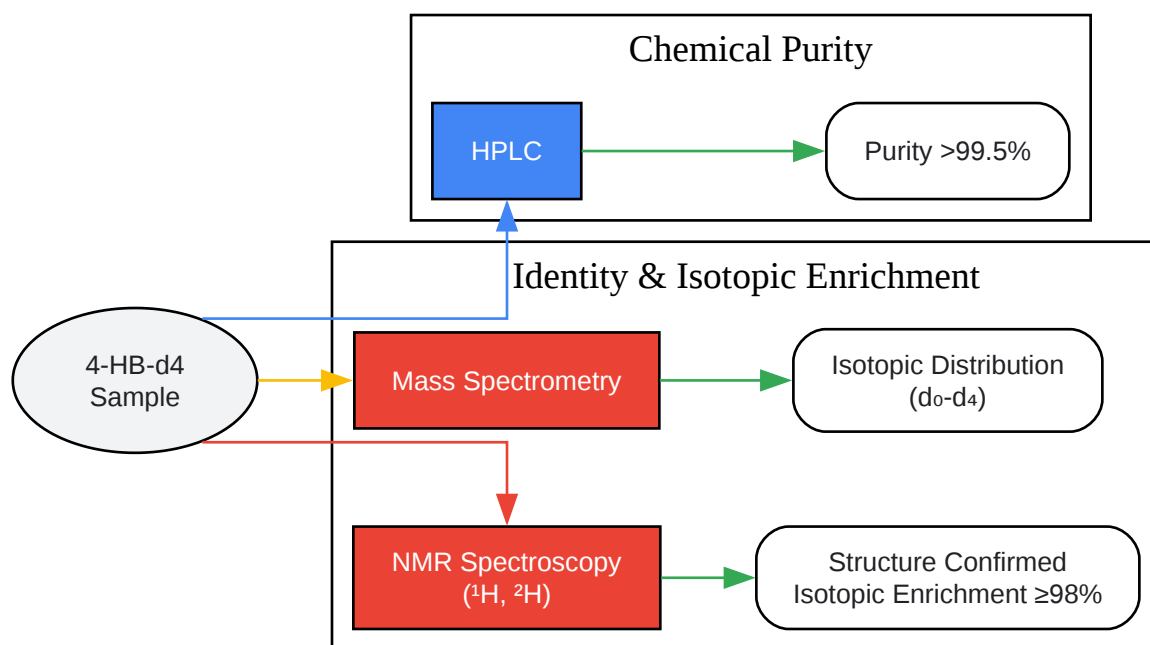
Visualizing the Certificate of Analysis Workflow

The following diagrams illustrate the logical flow of information and the experimental workflow involved in generating a Certificate of Analysis for **4-Hydroxybenzoic acid-d₄**.



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Caption: A flowchart illustrating the overall process from synthesis to the final Certificate of Analysis.



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Caption: A diagram showing the key analytical methods used to characterize **4-Hydroxybenzoic acid-d4**.

Conclusion

A thorough understanding of the Certificate of Analysis for **4-Hydroxybenzoic acid-d4** is essential for its proper use in research and development. By carefully examining the data presented and understanding the underlying experimental protocols, scientists can have full confidence in the quality and isotopic integrity of this critical analytical standard. This guide serves as a comprehensive resource for interpreting the CoA and ensuring the reliability of experimental outcomes.

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